

Desvenlafaxine Dosage Adjustment in Renal Impairment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Desvenlafaxine

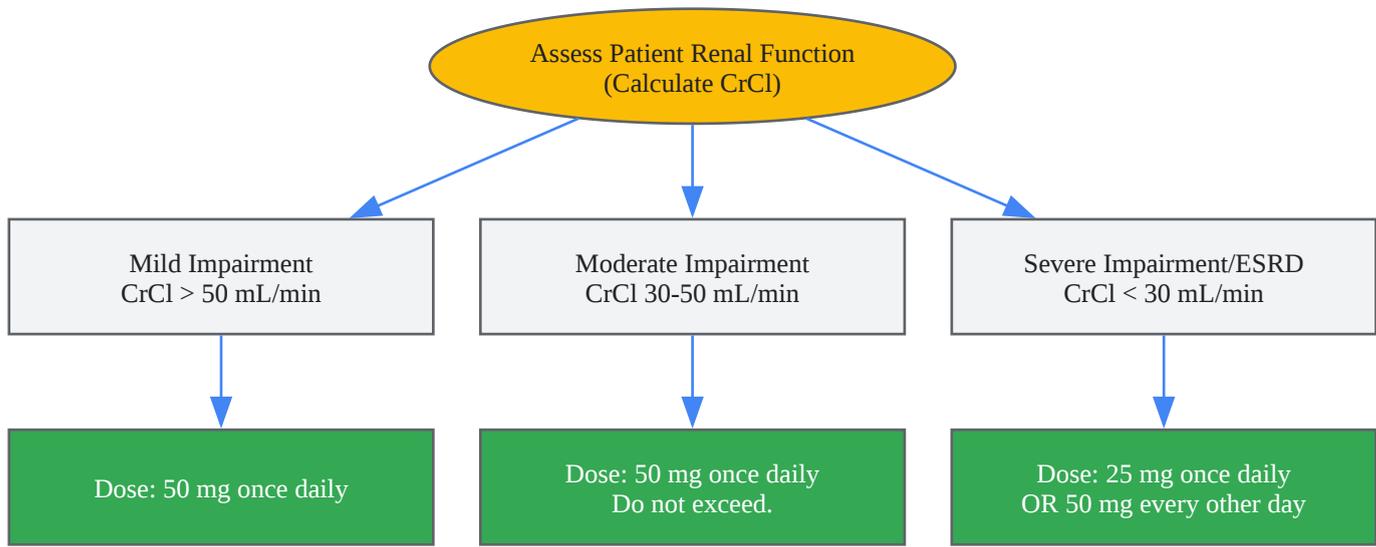
CAS No.: 93413-62-8

Cat. No.: S525732

[Get Quote](#)

Renal Function Category	Creatinine Clearance (CrCl)	Recommended Dosage
Mild Impairment	CrCl > 50 mL/min	No dosage adjustment recommended. 50 mg once daily [1] [2].
Moderate Impairment	CrCl = 30 - 50 mL/min	50 mg once daily . Dose escalation above this is not recommended [1] [2] [3].
Severe Impairment	CrCl < 30 mL/min	25 mg once daily or 50 mg every other day [1] [2].
End-Stage Renal Disease (ESRD)	CrCl < 15 mL/min	25 mg once daily or 50 mg every other day . Do not give supplemental doses after dialysis [1] [2] [3].

The workflow for determining the correct dose based on renal function can be visualized as follows:



Desvenlafaxine Dosing in Renal Impairment

[Click to download full resolution via product page](#)

Pharmacokinetic Basis for Adjustment

The need for dosage adjustment is due to the fact that approximately **45% of a desvenlafaxine dose is excreted unchanged in the urine**, with renal clearance being a major route of elimination [4] [5] [6].

A dedicated clinical pharmacokinetic study administered a single 100 mg dose of **desvenlafaxine** to subjects with varying degrees of renal impairment. The results confirmed that systemic exposure to **desvenlafaxine** (AUC) increased as renal function decreased. This elevated exposure is the primary rationale for reducing the dosage in patients with moderate to severe renal impairment and those with ESRD to maintain a safety profile comparable to patients with normal renal function [7].

Dosing Administration & Monitoring Protocols

- **Administration:** Tablets must be swallowed whole with fluid and **not divided, crushed, chewed, or dissolved** as they are extended-release formulations [1] [2].
- **Dosing in Hepatic Impairment:** For patients with moderate to severe hepatic impairment (Child-Pugh score 7-15), the maximum recommended dose is **100 mg per day** [1] [2].
- **General Tapering:** The 25 mg tablet is intended for a gradual reduction in dose when discontinuing treatment to minimize discontinuation symptoms [2].

Frequently Asked Questions (FAQs) for Researchers

Q1: Why is there no dose adjustment for mild renal impairment? The observed increase in drug exposure (AUC) in patients with mild renal impairment (CrCl 50-80 mL/min) was not considered clinically significant enough to warrant a dose adjustment compared to healthy subjects [7].

Q2: What is the clinical evidence supporting the 50 mg dose in moderate renal impairment? Clinical studies have demonstrated that while doses from 10 mg to 400 mg were studied, the 50 mg dose is effective and there is **no evidence that doses greater than 50 mg per day provide additional benefit**. Higher doses only increased the frequency of adverse reactions and discontinuations [1] [5] [2]. Therefore, limiting the dose to 50 mg in moderate impairment balances efficacy and safety in the context of increased drug exposure.

Q3: How should creatinine clearance (CrCl) be calculated for these dosing decisions? While the official label references CrCl, clinical practice and research often use the **Modification of Diet in Renal Disease (MDRD) study equation** or the **Cockcroft-Gault equation** to estimate glomerular filtration rate (GFR) or CrCl [8]. For consistency in clinical trials, the specific method used should be predefined in the protocol.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. + Max Desvenlafaxine , Dosage - Drugs.com Guide Dose Adjustments [drugs.com]
2. DailyMed - DESVENLAFAXINE tablet, extended release [dailymed.nlm.nih.gov]
3. , Desvenlafaxine Succinate Monograph... - Drugs.com Desvenlafaxine [drugs.com]
4. Pharmacometabolomics Approach to Explore ... [pmc.ncbi.nlm.nih.gov]
5. Efficacy, Safety, and Tolerability of Desvenlafaxine 50 mg/d ... [pmc.ncbi.nlm.nih.gov]
6. Desvenlafaxine - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

7. The pharmacokinetics and safety of desvenlafaxine in subjects with... [pubmed.ncbi.nlm.nih.gov]

8. Drug Dosing in Patients with Chronic Kidney... | AAFP Adjustments [aafp.org]

To cite this document: Smolecule. [Desvenlafaxine Dosage Adjustment in Renal Impairment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b525732#desvenlafaxine-dosing-renal-impairment-adjustment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com